

Technical Whitepaper: 6-Chloro-2-methylquinolin-4-ol

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Compound of Interest

Compound Name: 6-Chloro-2-methylquinolin-4-ol

CAS No.: 15644-86-7

Cat. No.: B098667

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A Privileged Scaffold for Antimalarial and Antibacterial Drug Discovery

Executive Summary

6-Chloro-2-methylquinolin-4-ol (CAS 15644-86-7) represents a critical heterocyclic scaffold in medicinal chemistry.^{[1][2]} Belonging to the 4-quinolone class, this compound serves as the primary precursor for 4-aminoquinoline derivatives—a chemical lineage responsible for some of the most successful antimalarial drugs in history, including chloroquine and amodiaquine. Beyond its historical significance, the 6-chloro-4-quinolone core exhibits intrinsic antibacterial properties via DNA gyrase inhibition and serves as a versatile electrophilic platform for fragment-based drug design (FBDD).

This technical guide provides a rigorous analysis of the compound's synthesis, tautomeric behavior, and downstream reactivity, designed for researchers requiring high-purity intermediates for SAR (Structure-Activity Relationship) studies.

Part 1: Chemical Identity & Physicochemical Profile^{[3][4]}

The compound exists in a tautomeric equilibrium, predominantly favoring the 4-quinolone (keto) form in the solid state and polar solvents, though it is frequently named as the 4-hydroxy (enol) tautomer in chemical catalogs.

Property	Specification
CAS Number	15644-86-7
IUPAC Name	6-Chloro-2-methylquinolin-4-ol
Synonyms	6-Chloro-4-hydroxy-2-methylquinoline; 6-Chloro-2-methyl-4(1H)-quinolone
Molecular Formula	C ₁₀ H ₈ ClNO
Molecular Weight	193.63 g/mol
Appearance	Off-white to pale yellow crystalline solid
Melting Point	>280 °C (Decomposes)
Solubility	Soluble in DMSO, hot acetic acid; poorly soluble in water, ether
pKa	~9.5 (OH/NH acidic), ~2.5 (Basic nitrogen)

Part 2: Synthesis Strategy (Conrad-Limpach Protocol)

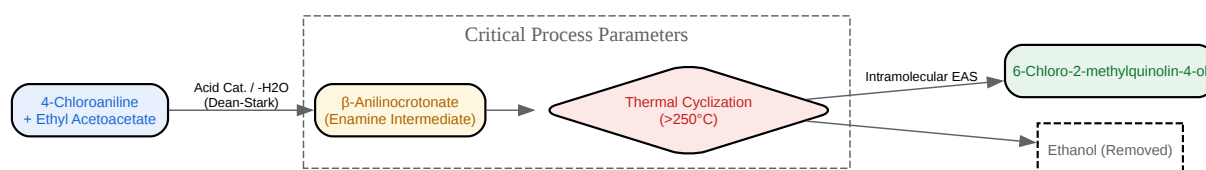
The industrial and laboratory standard for synthesizing **6-chloro-2-methylquinolin-4-ol** is the Conrad-Limpach synthesis. This method is preferred over the Knorr synthesis for 4-hydroxyquinolines because it avoids the formation of the 2-hydroxy isomer (carbostyryl) by utilizing kinetic control in the initial condensation step followed by thermodynamic cyclization.

Mechanistic Pathway

The reaction proceeds via the condensation of 4-chloroaniline with ethyl acetoacetate.

- Step 1 (Kinetic Control): Formation of the -anilinocrotonate (enamine) at low temperature (<100°C).

- Step 2 (Thermodynamic Control): Thermal cyclization at high temperature ($>250^{\circ}\text{C}$) to effect the intramolecular electrophilic aromatic substitution.



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Figure 1: The Conrad-Limpach synthetic pathway requires strict temperature control to avoid Knorr side-products.

Optimized Experimental Protocol

Objective: Synthesis of 50g batch of **6-Chloro-2-methylquinolin-4-ol**.

Reagents:

- 4-Chloroaniline (1.0 eq)
- Ethyl acetoacetate (1.1 eq)
- Glacial Acetic Acid (0.05 eq, Catalyst)
- Benzene or Toluene (Solvent for Step 1)
- Diphenyl ether or Dowtherm A (High-boiling solvent for Step 2)

Step 1: Enamine Formation[3][4]

- Charge a 500 mL round-bottom flask equipped with a magnetic stir bar and a Dean-Stark trap fitted with a reflux condenser.

- Add 4-chloroaniline (390 mmol), ethyl acetoacetate (430 mmol), catalytic acetic acid, and toluene (200 mL).
- Reflux the mixture vigorously. Monitor the collection of water in the Dean-Stark trap.
- Endpoint: Reaction is complete when water evolution ceases (approx. 3-4 hours).
- Concentrate the solution under reduced pressure to yield the oily -anilinocrotonate intermediate. Note: Do not purify; use crude for cyclization.

Step 2: Thermal Cyclization

- Heat 150 mL of diphenyl ether to 250°C in a 1L three-neck flask equipped with an overhead stirrer and a short-path distillation head (to remove ethanol).
- Add the crude enamine intermediate dropwise to the hot solvent over 30 minutes. Critical: Rapid addition cools the solvent, potentially stalling cyclization. Maintain $T > 240^{\circ}\text{C}$.
- Ethanol will distill off immediately. Continue heating for 45 minutes after addition is complete.
- Cool the mixture to room temperature. The product will precipitate as an off-white solid.
- Dilute with 200 mL of hexane or petroleum ether to fully precipitate the product and wash away the diphenyl ether.
- Filter the solid, wash with acetone, and dry.

Validation:

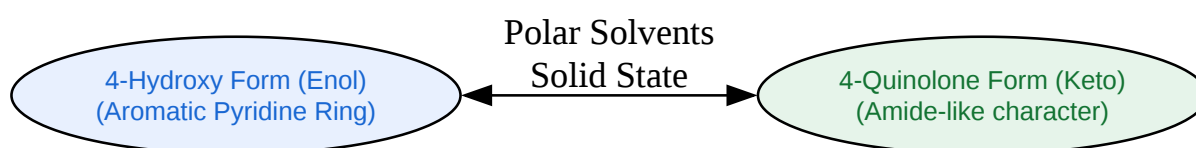
- ^1H NMR (DMSO- d_6):
2.40 (s, 3H, CH₃), 6.00 (s, 1H, H-3), 7.5-8.0 (m, 3H, Ar-H), 11.8 (br s, 1H, NH/OH).

Part 3: Tautomerism and Reactivity Profile

Understanding the tautomeric nature of CAS 15644-86-7 is vital for predicting its reactivity. While it can be drawn as a phenol (enol), it reacts predominantly as a quinolone (keto) or via the enol form depending on the electrophile.

Tautomeric Equilibrium

In solution, the equilibrium is solvent-dependent. In polar aprotic solvents (DMSO, DMF), the 4-quinolone (B) form is favored due to hydrogen bonding and aromatic stability of the pyridone ring.



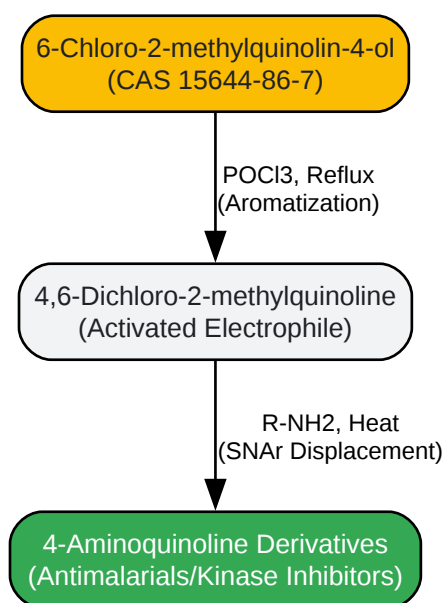
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Figure 2: The keto-enol tautomerism dictates the nucleophilic vs. electrophilic character of the C4 position.

Functionalization Workflow

The most common application of this scaffold is the conversion of the C4-hydroxyl group into a leaving group (chloride), enabling Nucleophilic Aromatic Substitution (S_NAr).

- Chlorination (Activation):
 - Reagent: Phosphorus Oxychloride (POCl₃).
 - Product: 4,6-Dichloro-2-methylquinoline.
 - Mechanism: The enol tautomer reacts with POCl₃ to form a dichlorophosphate intermediate, which is displaced by chloride.
 - Note: This restores full aromaticity to the pyridine ring, making the C4-Cl highly reactive toward nucleophiles.
- S_NAr (Derivatization):
 - Nucleophiles: Primary/Secondary amines (e.g., 4-amino-1-diethylaminopentane).
 - Application: Synthesis of Chloroquine analogs.



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Figure 3: The standard workflow for converting the 4-hydroxy scaffold into bioactive aminoquinolines.

Part 4: Pharmaceutical Applications[6][8][9]

1. Antimalarial Chemotherapy

The 6-chloro-substituted quinoline ring is the pharmacophore responsible for inhibiting heme polymerase in the malaria parasite *Plasmodium falciparum*.

- Mechanism: The planar quinoline ring intercalates into DNA or binds to free heme (ferriprotoporphyrin IX), preventing its detoxification into hemozoin. The accumulation of toxic heme kills the parasite.
- Relevance: While resistance to chloroquine is widespread, the 2-methyl analog (derived from this CAS) alters the steric profile, potentially overcoming specific resistance mechanisms in mutant PfCRT transporters.

2. Antibacterial Agents

Quinolones are precursors to fluoroquinolones (e.g., Ciprofloxacin). While CAS 15644-86-7 lacks the N1-alkyl and C3-carboxyl groups required for potent DNA gyrase inhibition, it serves as a fragment for:

- Quorum Sensing Inhibitors: Targeting *Pseudomonas aeruginosa* signaling.
- Biofilm Disruptors: The hydrophobic 2-methyl group enhances membrane permeability.

Part 5: Safety and Handling (SDS Summary)

Hazard Classification:

- Skin Irritation (Category 2): Causes skin irritation.
- Eye Irritation (Category 2A): Causes serious eye irritation.
- STOT-SE (Category 3): May cause respiratory irritation.[5]

Handling Protocols:

- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.
- Inhalation: Handle the dry powder in a fume hood to avoid dust inhalation.
- Storage: Store at room temperature in a tightly sealed container, away from strong oxidizing agents.

References

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